

# allyloxy propanol stability under acidic conditions

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Allyloxy propanol

CAS No.: 6180-67-2

Cat. No.: S3715536

Get Quote

## Identified Allyloxy Propanol Compounds

The table below summarizes the available data for related compounds. Please note that **specific data on stability under acidic conditions is missing** from the search results.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Boiling Point	Density (g/cm <sup>3</sup> )	Flash Point	Key Properties & Applications
3-Allyloxy-1,2-propanediol [1]	123-34-2	C <sub>6</sub> H <sub>12</sub> O <sub>3</sub>	132.16	142 °C / 28 mmHg	1.068 at 25°C	98 °C (closed cup)	Contains allyl and hydroxyl groups; used in polymer synthesis, spin-coating-free perovskite devices, and as a precursor for polymer electrolytes. [1]
1-Isopropoxy-3-(allyloxy)-2-propanol [2]	61940-59-8	C <sub>9</sub> H <sub>18</sub> O <sub>3</sub>	174.24	N/A	N/A	N/A	Information is limited to basic identifiers

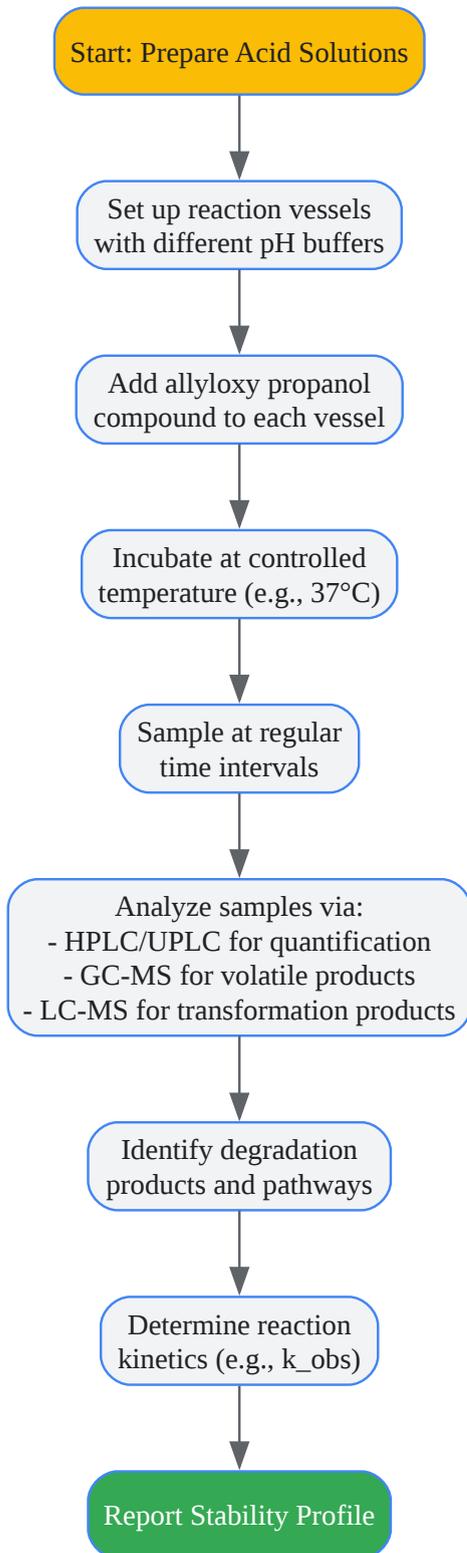
Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Boiling Point	Density (g/cm <sup>3</sup> )	Flash Point	Key Properties & Applications
							and structure. [2]
<b>ALLYLOXY PROPANOL</b> [3]	6180-67-2	C <sub>6</sub> H <sub>12</sub> O <sub>2</sub>	116.16	186.0 °C (Predicted)	0.917 (Predicted)	N/A	Supplier data indicates a price of \$504.28 for 5mg of 95% purity. [3]
<b>Bis(Allyloxy)Propan-1-ol</b> [4]	29595-46-8	C <sub>9</sub> H <sub>16</sub> O <sub>3</sub>	172.22	250.3 °C (Predicted)	0.968 (Cal.)	105.2 °C (Cal.)	The molecular structure contains two allyloxy groups. [4]

## Recommended Experimental Approach to Determine Stability

Since direct data is unavailable, you can determine the stability of your specific **allyloxy propanol** compound through experimental testing. Here is a detailed methodology you can follow in the lab.

### Experimental Protocol: Investigating Acid Stability

This protocol outlines a procedure to assess the stability of **allyloxy propanol** compounds under various acidic conditions by monitoring the degradation of the compound over time.



[Click to download full resolution via product page](#)

## 1. Solution Preparation

- Prepare a stock solution of the **allyloxy propanol** compound in a suitable solvent (e.g., water, methanol, or acetonitrile).
- Prepare a series of acidic buffer solutions (e.g., pH 1-5) to simulate a range of acidic conditions. Use common buffer systems like citrate-phosphate (for pH 3-5) or KCl/HCl (for lower pH). The ionic strength should be kept constant across buffers.

## 2. Reaction Setup

- In separate reaction vessels (e.g., sealed vials), mix the stock solution of your compound with each buffer solution. The final concentration of your compound should be suitable for analytical detection (e.g., 0.1-1 mM).
- Include a control sample in a neutral pH buffer (e.g., pH 7) for comparison.
- Place all vessels in a temperature-controlled environment (e.g., a water bath at 37°C to simulate physiological conditions, or other temperatures relevant to your application).

## 3. Sampling and Analysis

- At predetermined time intervals (e.g., 0, 15, 30, 60, 120 minutes), withdraw aliquots from each reaction vial.
- **Immediately quench the reaction** if necessary (e.g., by neutralization, dilution with mobile phase, or rapid cooling).
- Analyze the samples using:
  - **High-Performance Liquid Chromatography (HPLC/UPLC)**: To quantify the remaining concentration of the parent compound over time. A decrease in its peak area indicates degradation.
  - **Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS)**: To identify and characterize any transformation products formed during the reaction [5].

## 4. Data Processing

- Plot the natural logarithm of the remaining compound concentration versus time. A linear plot suggests pseudo-first-order kinetics. The slope of the line is the observed rate constant ( $k_{\text{obs}}$ ), which quantifies the degradation rate [5].
- Compare the degradation half-life ( $t_{1/2} = \ln(2)/k_{\text{obs}}$ ) across different pH levels to build a stability profile.

# FAQs on Stability and Troubleshooting

**Q1: Why is there no direct data on the acid stability of allyloxy propanols?** These compounds are often used as intermediates or monomers in specialized synthesis (e.g., polymers, electrolytes) [1]. Their stability under standard storage might be documented in supplier Material Safety Data Sheets (MSDS), but their reactivity under specific experimental conditions like low pH is typically investigated by the researcher as part of their project.

**Q2: What are the likely degradation pathways for an ether like allyloxy propanol under acidic conditions?** The allyl ether group could be susceptible to acid-catalyzed hydrolysis, potentially leading to the formation of **allyl alcohol** and the corresponding propylene glycol derivative. The exact pathway and rate would depend on the specific molecular structure. The experimental protocol above is designed to identify such pathways.

**Q3: My analysis shows unexpected degradation products. What should I do?** Unexpected products suggest complex reaction pathways. Consider:

- Using **computational chemistry** (e.g., Gaussian calculations) to model the molecule's electronic structure and predict its most vulnerable reactive sites, as done in studies of other organic compounds [5].
- Investigating if the degradation is radical-driven by adding radical scavengers (e.g., methanol for sulfate radicals) to your experiment [5].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. 3- Allyloxy -1,2-propanediol 99 123-34-2 [sigmaaldrich.com]
2. 1-Isopropoxy-3-( allyloxy )-2- propanol | CAS#:61940-59-8 | Chemsrcc [chemsrc.com]
3. | 6180-67-2 ALLYLOXY PROPANOL [chemicalbook.com]
4. CAS # 29595-46-8 (29764-08-7), Bis( Allyloxy ) Propan-1-ol: more... [chemblink.com]
5. Degradation of propranolol by UV-activated persulfate ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [allyloxy propanol stability under acidic conditions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3715536#allyloxy-propanol-stability-under-acidic-conditions>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule)  
Compounds, Empowering Innovative Research Solutions  
Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)